

Vanadyl(IV) Acetylacetonate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Vanadyl(IV) Acetylacetonate

Cat. No.: B15871939

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Introduction

Vanadyl(IV) acetylacetonate, with the chemical formula $\text{VO}(\text{acac})_2$, is a widely utilized coordination compound in both academic and industrial research.^{[1][2]} This blue-green, crystalline solid is noted for its stability and solubility in a range of polar organic solvents.^{[1][3]} The complex consists of a central vanadyl group (VO^{2+}) chelated by two acetylacetonate (acac^-) ligands.^{[1][4]} Its versatility stems from its unique electronic and structural properties, which render it an effective catalyst, a precursor for advanced materials, and a compound of interest in biomedical research.^{[2][5]} This guide provides an in-depth exploration of its nomenclature, chemical properties, and diverse applications, tailored for researchers, scientists, and professionals in drug development.

Nomenclature and Synonyms

The systematic naming and identification of chemical compounds are critical for unambiguous scientific communication. **Vanadyl(IV) acetylacetonate** is known by a variety of names, reflecting different nomenclature systems and common usage.

Systematic and IUPAC Names

The formal name designated by the International Union of Pure and Applied Chemistry (IUPAC) for this compound is Oxobis(acetylacetonato)vanadium(IV). A more systematic IUPAC name is Oxobis[(Z)-4-oxopent-2-en-2-olato- $\kappa^2\text{O},\text{O}'$]vanadium(IV).^[1] Another systematic name is (SP-5-21)-Oxobis(2,4-pentanedionato- $\kappa\text{O}^2,\kappa\text{O}^4$)vanadium.^[3]

Common Synonyms and Identifiers

In laboratory and commercial settings, a range of synonyms and identifiers are used. These are summarized in the table below for clarity and cross-referencing.

Category	Identifier	Value
Common Name	Vanadyl acetylacetonate	VO(acac) ₂
Vanadium(IV)-oxy acetylacetonate	^[6]	
Bis(acetylacetonato)oxovanadium(IV)	^[3]	
CAS Number	Chemical Abstracts Service Registry Number	3153-26-2
Molecular Formula	C ₁₀ H ₁₄ O ₅ V ^[6]	
EC Number	European Community Number	221-590-8
PubChem CID	PubChem Compound Identification	2724114 ^[7]
InChI Key	IUPAC International Chemical Identifier Key	JFHJZWAQYMGNBE-SUKNRPLKSA-L

Chemical Structure and Properties

The distinct chemical behavior of **vanadyl(IV) acetylacetonate** is a direct consequence of its molecular structure and bonding.

Molecular Geometry

The complex exhibits a square pyramidal structure.[1][4] The vanadium(IV) ion lies at the center, coordinated to the four oxygen atoms of the two bidentate acetylacetonate ligands in the equatorial plane. A short, strong double bond exists between the vanadium and an oxygen atom (the vanadyl oxygen) in the axial position.[2] This V=O bond is a characteristic feature of vanadyl complexes.

Caption: Square pyramidal structure of **Vanadyl(IV) acetylacetonate**.

Physicochemical Properties

- Appearance: Blue-green crystalline solid or powder.[3][8]
- Molar Mass: 265.16 g/mol .[4][7]
- Melting Point: Decomposes in the range of 235-259 °C.[8][9]
- Solubility: Soluble in polar organic solvents such as chloroform, benzene, and acetone; insoluble in water.[4][5][10]
- Magnetic Properties: As a d^1 complex, it is paramagnetic.[1][4]
- Lewis Acidity: It acts as a weak Lewis acid and can form adducts with bases like pyridine.[1][4]

Synthesis and Characterization

Synthesis

A common laboratory-scale synthesis involves the reaction of a vanadium(IV) salt, such as vanadyl sulfate (VOSO_4), with acetylacetone (Hacac).[1]



Alternatively, it can be prepared via a redox reaction starting from vanadium pentoxide (V_2O_5).[1][4]



Experimental Protocol: Synthesis from Vanadyl Sulfate

- Dissolve vanadyl sulfate hydrate ($\text{VOSO}_4 \cdot x\text{H}_2\text{O}$) in a minimal amount of deionized water.
- In a separate beaker, dissolve acetylacetone in a suitable organic solvent, such as methanol.
- Slowly add the acetylacetone solution to the vanadyl sulfate solution while stirring.
- Adjust the pH of the mixture to approximately 5 by adding a weak base, such as sodium carbonate or ammonia solution, dropwise.
- A blue-green precipitate of **vanadyl(IV) acetylacetonate** will form.
- Continue stirring for 30-60 minutes to ensure complete reaction.
- Collect the precipitate by vacuum filtration and wash with deionized water and then a small amount of cold ethanol or ether.
- Dry the product in a desiccator or under vacuum at room temperature.

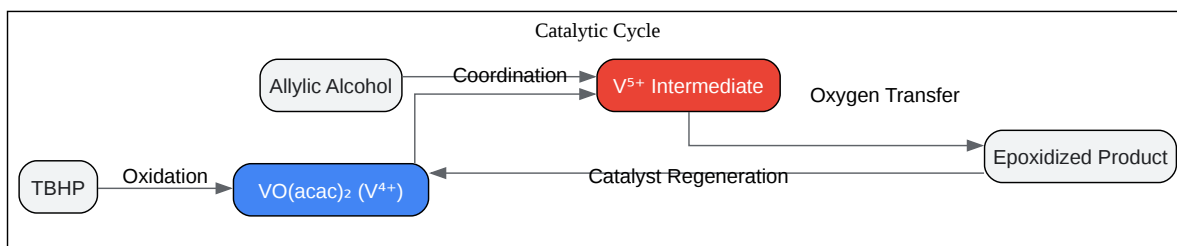
Applications in Research and Development

The unique chemical properties of **vanadyl(IV) acetylacetonate** make it a valuable tool in several scientific domains.

Catalysis in Organic Synthesis

Vanadyl(IV) acetylacetonate is a well-established catalyst, particularly in oxidation reactions.
[3][5] A prominent application is the epoxidation of allylic alcohols in the presence of tert-butyl hydroperoxide (TBHP).[1][4]

Mechanism Insight: In this catalytic cycle, the vanadium(IV) center is first oxidized to a vanadium(V) species by TBHP.[1] This vanadium(V) intermediate coordinates with the allylic alcohol and the hydroperoxide. This coordination directs the epoxidation to occur stereoselectively at the double bond in proximity to the hydroxyl group.[1] This is a prime example of substrate-directed reactivity, which allows for high selectivity that is often difficult to achieve with other epoxidizing agents like m-CPBA.[1][4]



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Caption: Catalytic cycle for the epoxidation of allylic alcohols.

Materials Science

As a stable, volatile, and soluble vanadium source, $\text{VO}(\text{acac})_2$ serves as a precursor for the synthesis of various vanadium-containing materials.[2][5] These include vanadium oxides (e.g., VO_2 , V_2O_5), which are of significant interest for applications in:

- Electronics: Phase-change materials for smart windows and switching devices.
- Energy Storage: Cathode materials for lithium-ion batteries.
- Catalysis: As heterogeneous catalysts for various industrial processes.

It is a common precursor in techniques like Chemical Vapor Deposition (CVD) and Atomic Layer Deposition (ALD) for creating thin films of vanadium oxides.[11]

Biomedical Research

Vanadyl(IV) acetylacetonate has been investigated for its insulin-mimetic properties.[1] It has been shown to stimulate the phosphorylation of key proteins in the insulin signaling pathway, such as protein kinase B (Akt) and glycogen synthase kinase 3 (GSK-3).[1][7] Furthermore, it can inhibit tyrosine phosphatases like PTP1B, which deactivates the insulin receptor.[1] This

dual action leads to a prolonged activation of the insulin signaling cascade, suggesting potential therapeutic applications in the management of diabetes.[1]

Conclusion

Vanadyl(IV) acetylacetonate is a cornerstone compound in vanadium chemistry, offering a unique combination of stability, reactivity, and solubility. Its well-defined structure and predictable reactivity have established it as an indispensable tool in organic synthesis, a versatile precursor in materials science, and a promising candidate in medicinal chemistry research. A thorough understanding of its nomenclature, properties, and the mechanisms behind its applications is crucial for leveraging its full potential in scientific and industrial endeavors.

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